

Application Notes and Protocols for 4-Benzyloxyphenyl Isocyanate

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Compound of Interest

Compound Name: 4-Benzyloxyphenyl isocyanate

Cat. No.: B112699

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **4-Benzyloxyphenyl isocyanate** in a laboratory setting. The information is intended to ensure the safety of personnel and the integrity of the chemical.

Section 1: Chemical Properties and Hazards

4-Benzyloxyphenyl isocyanate is a reactive organic compound widely used in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules. Its isocyanate functional group is highly susceptible to nucleophilic attack, making it a valuable reagent for the formation of ureas, urethanes, and other derivatives. However, this reactivity also presents significant health and safety hazards.

Table 1: Physicochemical and Hazard Data for **4-Benzyloxyphenyl Isocyanate**

Property	Value	Source(s)
Chemical Formula	C ₁₄ H ₁₁ NO ₂	[1]
Molecular Weight	225.24 g/mol	[1]
CAS Number	50528-73-9	[1]
Appearance	Not specified; likely a solid or liquid	
GHS Hazard Statements	H302, H312, H332, H315, H319, H335	[2]
Hazard Class	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation, Respiratory Irritation	[2]
Signal Word	Warning	

Section 2: Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **4-Benzyloxyphenyl isocyanate**.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.[3] The atmosphere should be regularly checked to ensure it is below established exposure limits.[3]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

Table 2: Recommended Personal Protective Equipment

PPE Type	Specification	Source(s)
Hand Protection	Wear impervious, chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any damage before use.	[3]
Eye/Face Protection	Chemical safety goggles or a face shield are required.	[3]
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Full-body protection may be necessary for larger quantities.	[3]
Respiratory Protection	If working outside a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary.	[3]

General Hygiene Practices

- Do not eat, drink, or smoke in areas where **4-Benzoyloxyphenyl isocyanate** is handled or stored.[3]
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[3]
- Contaminated work clothing should be laundered separately from other clothing.[3]

Section 3: Storage Procedures

Proper storage is crucial to maintain the stability of **4-Benzoyloxyphenyl isocyanate** and to prevent hazardous reactions.

- Container: Store in the original, tightly sealed container.[3]

- Location: Keep in a cool, dry, and well-ventilated area.^[3] Protect from moisture, as isocyanates react with water to produce carbon dioxide gas, which can lead to a dangerous buildup of pressure in a sealed container.^[4]
- Incompatible Materials: Store away from incompatible materials such as strong acids, strong bases, alcohols, amines, and strong oxidizing agents.^[5]
- Damage Prevention: Protect containers from physical damage and inspect them regularly for leaks.^[3]

Section 4: Spill and Emergency Procedures

Spill Cleanup

- Small Spills: In case of a small spill, immediately evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth. Place the absorbed material into a labeled, sealable container for hazardous waste disposal. Do not use water for cleanup as it will react with the isocyanate.
- Large Spills: For large spills, evacuate the area immediately and contact your institution's environmental health and safety department.

First Aid

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.^[5]
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.^[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[5]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^[5]

Section 5: Experimental Protocols

The following are general protocols for common reactions involving **4-Benzyloxyphenyl isocyanate**. Researchers should adapt these procedures to their specific substrates and experimental conditions.

Synthesis of a Urea Derivative via Reaction with an Amine

This protocol outlines the synthesis of an N,N'-disubstituted urea by reacting **4-Benzyloxyphenyl isocyanate** with a primary or secondary amine.

Materials:

- **4-Benzyloxyphenyl isocyanate**
- Substituted aniline or other amine
- Anhydrous dichloromethane (DCM) or acetone
- Triethylamine (TEA) (optional, as a base)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon gas supply
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

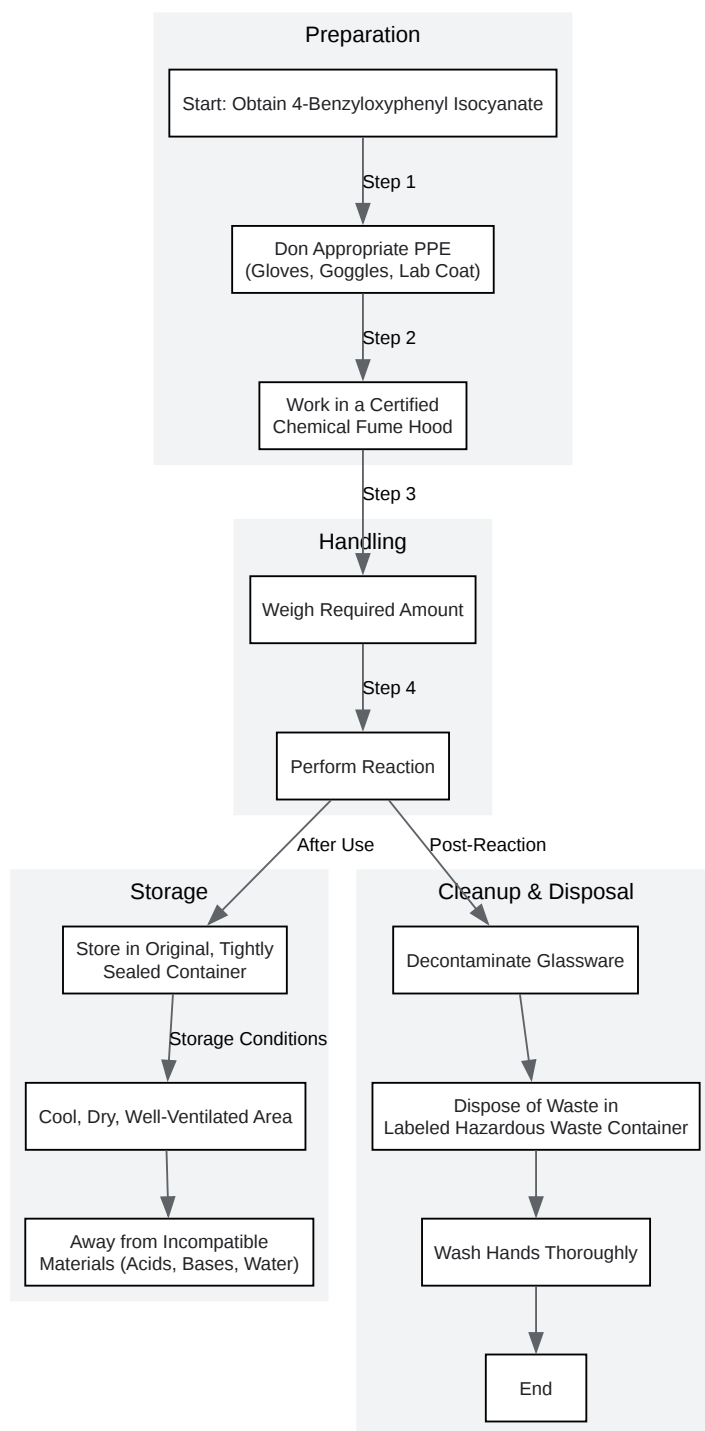
- In a clean, dry round-bottom flask under an inert atmosphere (nitrogen or argon), dissolve the desired amine (1.0 equivalent) in anhydrous dichloromethane or acetone.
- If the amine salt is used, add triethylamine (1.1 equivalents) to the solution to liberate the free amine.

- In a separate flask, dissolve **4-Benzoyloxyphenyl isocyanate** (1.0 equivalent) in a minimal amount of the same anhydrous solvent.
- Slowly add the solution of **4-Benzoyloxyphenyl isocyanate** to the stirred amine solution at room temperature.
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC). The reaction is typically complete within a few hours.[6]
- Upon completion, if the product precipitates, it can be collected by filtration, washed with a small amount of cold solvent, and dried.
- If the product remains in solution, the solvent can be removed under reduced pressure using a rotary evaporator.
- The crude product can then be purified by recrystallization or column chromatography on silica gel.

Characterization: The final product should be characterized by standard analytical techniques, such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity.

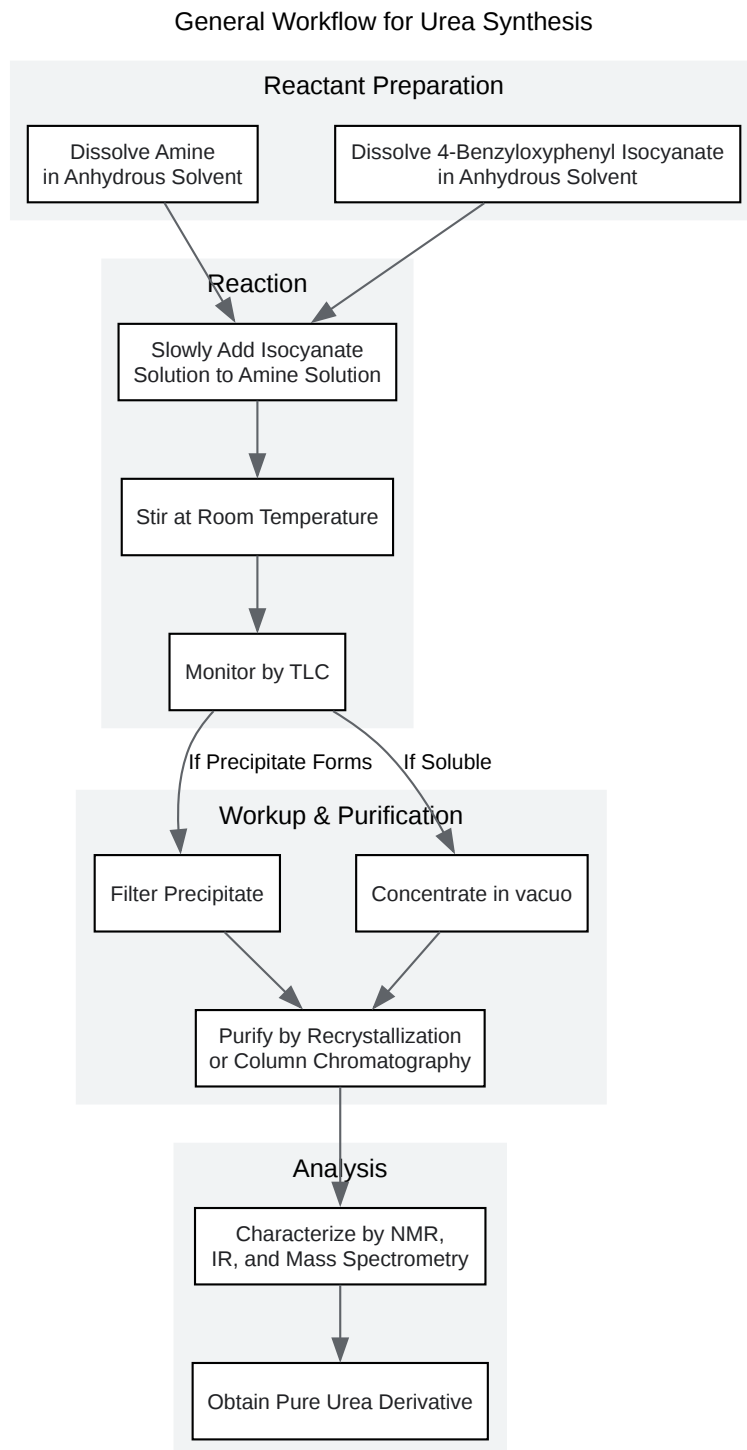
Section 6: Visualizations

Safe Handling and Storage of 4-Benzyloxyphenyl Isocyanate



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Caption: Workflow for the safe handling and storage of **4-Benzyloxyphenyl isocyanate**.



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Caption: General experimental workflow for the synthesis of a urea derivative.

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References

- 1. Synthesis and characterization of novel 4-benzyloxyphenyl 4-[4-(n-dodecyloxy)benzoyloxy]benzoate liquid crystal - PMC [pmc.ncbi.nlm.nih.gov]
- 2. asianpubs.org [asianpubs.org]
- 3. Urea derivative synthesis by amination, rearrangement or substitution [organic-chemistry.org]
- 4. scholarworks.aub.edu.lb [scholarworks.aub.edu.lb]
- 5. An efficient and greener protocol towards synthesis of unsymmetrical <i>N</i>,<i>N</i>'-biphenyl urea - Arabian Journal of Chemistry [arabjchem.org]
- 6. BJOC - One-pot sequential synthesis of isocyanates and urea derivatives via a microwave-assisted Staudinger–aza-Wittig reaction [beilstein-journals.org]
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